

physical and chemical properties of acrylic anhydride

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Compound of Interest

Compound Name: **Acrylic anhydride**

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An In-Depth Technical Guide to the Physical and Chemical Properties of **Acrylic Anhydride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acrylic anhydride (CAS No. 2051-76-5) is a highly reactive organic compound that serves as a versatile building block in polymer chemistry and organic synthesis.^{[1][2]} Its bifunctional nature, characterized by the presence of two acrylate moieties linked by an anhydride bond, allows for its participation in a variety of chemical transformations. This technical guide provides a comprehensive overview of the physical and chemical properties of **acrylic anhydride**, detailed experimental protocols for its synthesis and characterization, and a summary of its applications, with a particular focus on its emerging role in drug development.

Physical and Chemical Properties

Acrylic anhydride is a colorless to pale yellow liquid with a pungent odor.^[1] It is known for its high reactivity, which necessitates careful handling and storage, typically at refrigerated temperatures (2-8°C) and often with the addition of stabilizers like monomethyl ether hydroquinone (MEHQ) to prevent spontaneous polymerization.^{[3][4]} It is sensitive to moisture, heat, and light.^{[5][6]}

Physical Properties

The key physical properties of **acrylic anhydride** are summarized in the table below, providing a quick reference for laboratory and industrial applications.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ O ₃	[7][8][9]
Molecular Weight	126.11 g/mol	[7][8][9]
Appearance	Colorless to pale yellow liquid	[1][3][4]
Density	1.065 g/cm ³	[7][9]
Boiling Point	203.8 °C at 760 mmHg 67 °C at 10 mmHg	76 °C [6][7][9][10]
Flash Point	72 °C - 85.7 °C	[3][7][9]
Refractive Index	1.438 - 1.444	[2][9]
Solubility	Soluble in acetone and ether; limited solubility in water	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **acrylic anhydride**. The following table summarizes its key spectral features.

Spectroscopy	Key Features	Reference(s)
¹ H NMR (CDCl ₃)	δ 6.04 (m, =CH trans to CO ₂), 6.14 (m, =CH gem to CO ₂), 6.50 (d, =CH cis to CO ₂)	[11]
¹³ C NMR (CDCl ₃ /DMSO-d ₆)	δ 127.4 (=CH), 134.7 (=CH ₂), 161.2 (C=O)	[11]
IR (Neat)	Characteristic C=O stretching bands for anhydrides (approx. 1730-1800 cm ⁻¹) and C=C stretching (approx. 1630 cm ⁻¹)	[8][12]
Mass Spectrometry	Provides information on the molecular weight and fragmentation pattern.	[8][12]

Chemical Reactivity and Applications

The reactivity of **acrylic anhydride** is dominated by the electrophilicity of its carbonyl carbons and the susceptibility of its vinyl groups to polymerization.

Key Reactions

- Nucleophilic Acyl Substitution: **Acrylic anhydride** readily reacts with nucleophiles such as alcohols and amines to form acrylate esters and acrylamides, respectively.[13][14] This reactivity is fundamental to its use in modifying the surfaces of materials and synthesizing functional polymers.[2] The reaction proceeds via a tetrahedral intermediate, with one acrylate moiety acting as a leaving group.[6]
- Hydrolysis: In the presence of water, **acrylic anhydride** hydrolyzes to form two equivalents of acrylic acid.[1] This highlights the need for anhydrous storage and reaction conditions.
- Polymerization: The acrylate groups of **acrylic anhydride** can undergo polymerization. Interestingly, it tends to form cyclic anhydrides upon polymerization and does not typically act as a crosslinker in polymers.[15][16]

- Diels-Alder Reactions: The electron-deficient double bonds in **acrylic anhydride** can participate as dienophiles in Diels-Alder reactions, enabling the synthesis of complex cyclic structures.

Applications

Acrylic anhydride's unique chemical properties make it a valuable reagent in various fields:

- Polymer Science: It is used to prepare specialty acrylate and acrylamide monomers, which are then used to produce a wide range of polymers and copolymers for coatings, adhesives, and plastics.[1][15]
- Biomaterials and Drug Delivery: Its ability to react with hydroxyl and amine groups makes it ideal for the surface functionalization of biomaterials to improve biocompatibility or to attach bioactive molecules.[2][17] In drug development, anhydride-based prodrugs have been explored to achieve sustained drug release.[4][18] The anhydride bond's susceptibility to hydrolysis allows for a predictable release of carboxylic acid-bearing drugs.[4]
- Resins and Composites: It is used to strengthen thermosetting resins and high-performance composites.[2][17]
- Organic Synthesis: It serves as a versatile reagent in organic synthesis for the introduction of the acryloyl group. For example, it reacts with adamantan-1-ol to produce acrylic acid adamantan-1-yl ester.[15] Amide derivatives formed from reactions with compounds like benzylamine can be intermediates for pharmaceuticals such as antiepileptic drugs.[14]

Experimental Protocols

Synthesis of Acrylic Anhydride

Several methods for the synthesis of **acrylic anhydride** have been reported. Below are detailed protocols for two common laboratory-scale preparations.

Method 1: From Acryloyl Chloride and Acrylic Acid[11]

- Reaction Setup: To an ice-cooled solution of acrylic acid (2.0 g, 30 mmol) and triethylamine (2.8 g, 30 mmol) in tetrahydrofuran (THF, 50 mL), add acryloyl chloride (2.7 g, 30 mmol) dropwise over 5 minutes.

- Reaction: Stir the solution at room temperature for 16 hours.
- Workup:
 - Collect the triethylammonium chloride precipitate by filtration through a fritted glass filter.
 - Remove the solvent from the filtrate by rotary evaporation.
 - Dissolve the residue in dichloromethane (CH_2Cl_2 , 25 mL).
 - Wash the organic layer twice with dilute aqueous sodium bicarbonate (NaHCO_3 , 50 mL each) and once with a saturated aqueous sodium chloride solution (50 mL).
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Purification: After filtration, remove the solvent by rotary evaporation to obtain **acrylic anhydride** as a light yellow liquid (yield: 70-80%). The product can often be used without further purification.

Method 2: From Acrylic Acid and Acetic Anhydride[10]

- Reaction Setup: In a reaction vessel equipped with a stirrer and a distillation column, mix acrylic acid and acetic anhydride in a 1.5:1 molar ratio.
- Reaction and Distillation:
 - Stir the reaction mixture and heat it to 85°C.
 - Over a period of 5 hours, gradually increase the temperature to 95°C while drawing off the acetic acid byproduct under reduced pressure (100 mmHg).
 - During the reaction and subsequent distillation, gradually introduce polymerization inhibitors such as copper sulfate (500 ppm) and phenothiazine (500 ppm) into the top of the distillation column.
- Purification:
 - After the reaction is complete, perform a fractional distillation.

- Collect the first fraction, containing unreacted acetic anhydride, acrylic acid, and mixed anhydride, at 57-76°C under 200 mmHg.
- Collect the **acrylic anhydride** fraction at 76°C under 20 mmHg (yield: ~75%).

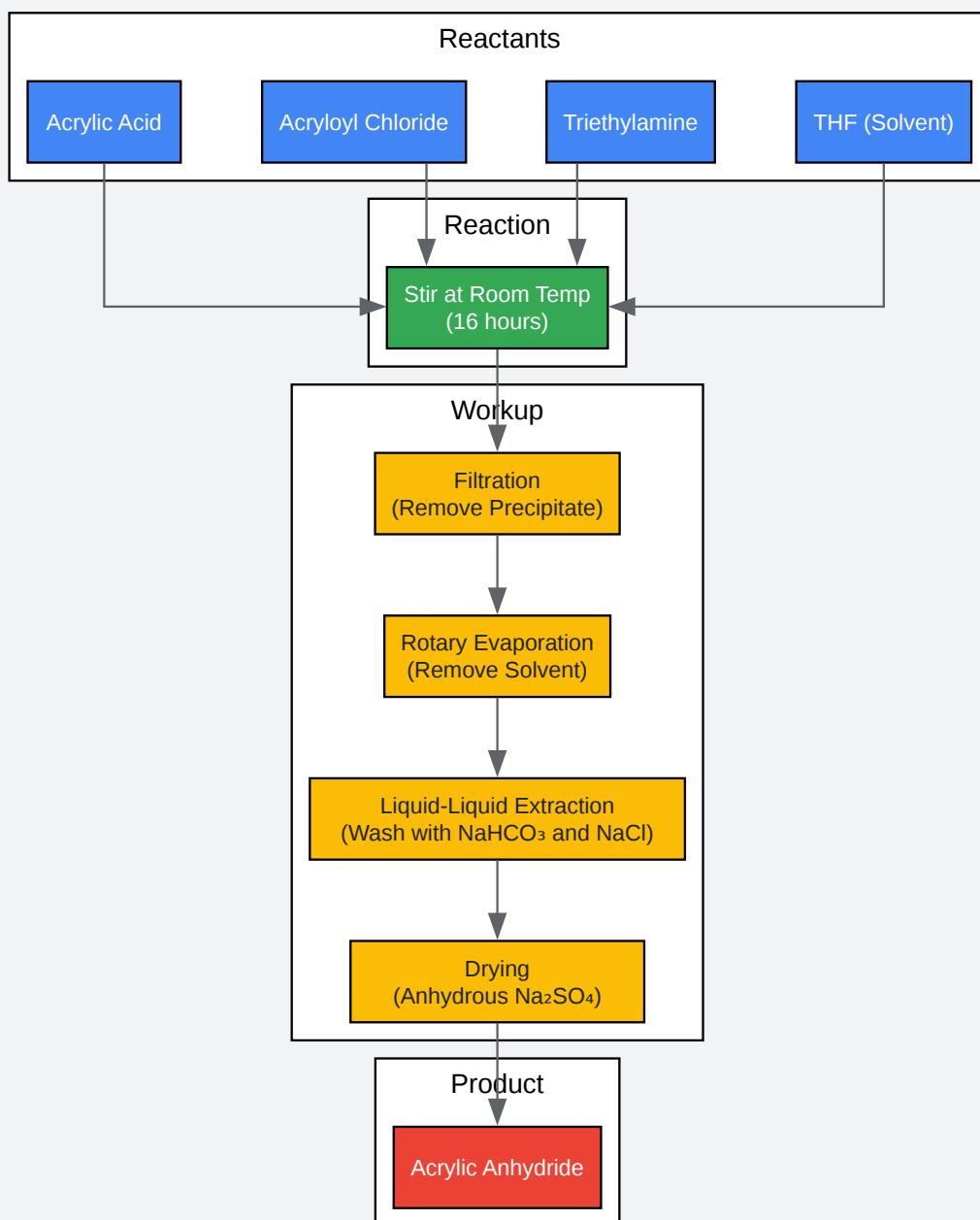
Standard Characterization Techniques

- Determination of Boiling Point (Micro Reflux Method):[\[11\]](#)
 - Place approximately 0.5 mL of the liquid sample and a small magnetic stir bar into a small test tube.
 - Clamp the test tube in a heating block on a hot plate stirrer.
 - Position a thermometer with the bulb about 1 cm above the liquid surface.
 - Gently stir and heat the liquid until it boils and a ring of condensing vapor (refluxing) is observed on the test tube walls.
 - The stable temperature reading on the thermometer at the level of the reflux ring is the boiling point.
- Determination of Density:[\[3\]](#)[\[5\]](#)[\[19\]](#)
 - Accurately weigh a clean, dry graduated cylinder or pycnometer.
 - Add a known volume of the liquid to the container.
 - Weigh the container with the liquid.
 - Calculate the mass of the liquid by subtracting the mass of the empty container.
 - Density is calculated as mass divided by volume.
- Infrared (IR) Spectroscopy (Neat Sample):[\[7\]](#)[\[10\]](#)[\[13\]](#)
 - Place a drop of the liquid sample onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).

- Carefully place a second salt plate on top to create a thin liquid film.
- Mount the "sandwich" in the sample holder of the IR spectrometer.
- Acquire the spectrum.

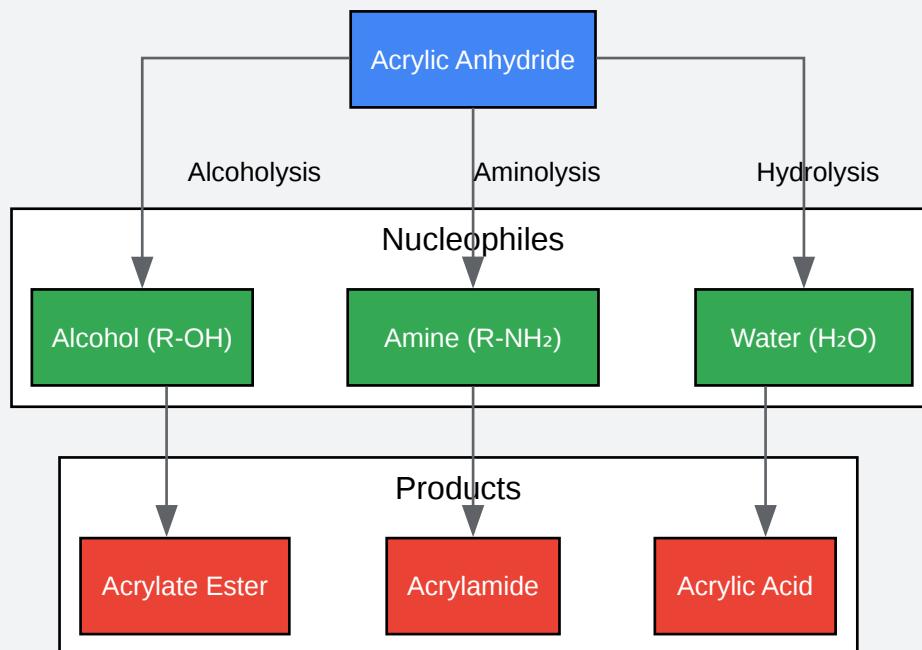
Mandatory Visualizations

Synthesis Workflow for Acrylic Anhydride

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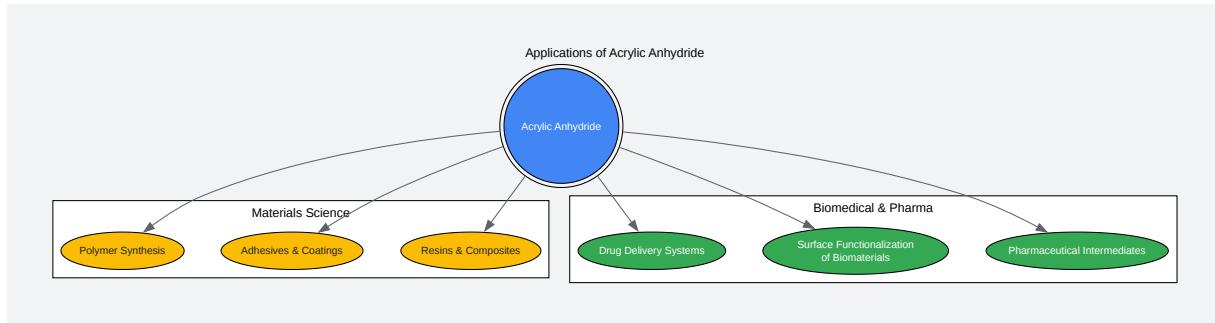
Caption: A typical experimental workflow for the synthesis of **acrylic anhydride**.

Reactivity of Acrylic Anhydride with Nucleophiles



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Caption: General reaction pathways of **acrylic anhydride** with common nucleophiles.



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Caption: Key application areas for **acrylic anhydride**.

Safety Information

Acrylic anhydride is a hazardous substance and must be handled with appropriate safety precautions. It is harmful if swallowed, inhaled, or in contact with skin.^[5] It can cause severe skin burns and eye damage.^{[6][8]} It may also cause an allergic skin reaction and respiratory irritation.^[5] Personal protective equipment, including gloves, chemical goggles, and a face shield, should be worn when handling this compound.^{[2][5]} All work should be conducted in a well-ventilated area or a chemical fume hood.

Conclusion

Acrylic anhydride is a highly reactive and versatile chemical with a well-defined set of physical and chemical properties. Its ability to undergo nucleophilic acyl substitution and polymerization makes it an important monomer and synthetic intermediate in a wide range of applications, from industrial polymers to advanced biomedical materials and drug delivery systems. A

thorough understanding of its properties, reactivity, and handling requirements is essential for its safe and effective use in research and development.

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